

CAS number 55749-30-9 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Carboxymethylthio)-4,6-dimethylpyrimidine monohydrate

Cat. No.: B1584074

[Get Quote](#)

An In-depth Technical Guide to 2-[(4,6-Dimethylpyrimidin-2-yl)sulfanyl]acetic Acid (CAS 55749-30-9)

Introduction

2-[(4,6-Dimethylpyrimidin-2-yl)sulfanyl]acetic acid, registered under CAS number 55749-30-9, is a pyrimidine derivative that holds potential as a versatile building block in medicinal chemistry and materials science. Its structure incorporates a reactive carboxylic acid moiety and a dimethylpyrimidine core, which is a common scaffold in biologically active compounds. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, a detailed synthetic protocol, and analytical characterization methods. Furthermore, it explores the potential applications of this compound as a precursor for the synthesis of novel molecules with therapeutic or industrial relevance, based on the known activities of structurally related compounds. This document is intended for researchers and professionals in drug discovery and chemical development, offering both foundational knowledge and practical insights into the utilization of this chemical entity.

Chemical Structure and Physicochemical Properties

The chemical identity of the compound with CAS number 55749-30-9 is 2-[(4,6-Dimethylpyrimidin-2-yl)sulfanyl]acetic acid. It is also known by other names such as 2-(Carboxymethylthio)-4,6-dimethylpyrimidine.^{[1][2]} Some commercial sources supply it as a monohydrate.^{[2][3][4]}

The structure consists of a pyrimidine ring substituted with two methyl groups at positions 4 and 6, and a thioacetic acid group at position 2. The presence of the thiol linkage and the carboxylic acid group are key to its reactivity and potential for further chemical modification.

Molecular Structure:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4,6-Dimethyl-2-mercaptopyrimidine (EVT-320078) | 22325-27-5 [evitachem.com]
- 2. researchgate.net [researchgate.net]
- 3. biosynth.com [biosynth.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [CAS number 55749-30-9 chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584074#cas-number-55749-30-9-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com